

Application Notes and Protocols for Preparing AVE 0991 Stock Solutions

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Compound of Interest

Compound Name: AVE 0991

Cat. No.: B1667686

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Introduction

AVE 0991 is a nonpeptide, orally active agonist of the Mas receptor, mimicking the biological effects of Angiotensin-(1-7) [Ang-(1-7)].^{[1][2][3]} It is a valuable tool for investigating the renin-angiotensin system (RAS), particularly the protective ACE2-Ang-(1-7)-Mas axis.^[3] **AVE 0991** competitively binds to the Ang-(1-7) receptor with an IC₅₀ of 21 nM.^{[1][2][4]} Its use in in vitro studies requires precise preparation of stock solutions to ensure experimental reproducibility and accuracy. These application notes provide a detailed protocol for the preparation, storage, and use of **AVE 0991** solutions in cell culture applications.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **AVE 0991**.

Table 1: Physical and Chemical Properties of **AVE 0991**

Property	Value
Molecular Weight	580.72 g/mol ^[4]
Appearance	Off-white to yellow solid ^[4]
CAS Number	304462-19-9 ^[4]

Table 2: Solubility of **AVE 0991** and its Sodium Salt

Compound	Solvent	Solubility	Notes
AVE 0991	DMSO	≥ 41.67 mg/mL (71.76 mM)[5]	Sonication is recommended to aid dissolution.[1][5] Use of newly opened, hygroscopic DMSO is advised.[5]
Water	< 0.1 mg/mL	Considered insoluble. [1]	
AVE 0991 Sodium Salt	DMSO	100 mg/mL (165.92 mM)	Sonication is recommended.[6]
Water	50 mg/mL (82.96 mM)	Sonication is recommended.[6]	

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Source(s)
Powder	-20°C	3 years	[1][5]
Stock Solution in DMSO	-80°C	1-2 years	[1][5]
-20°C	1 year	[5]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **AVE 0991** Stock Solution

This protocol describes the preparation of a 10 mM stock solution in dimethyl sulfoxide (DMSO), the most common solvent for in vitro use.

Materials:

- **AVE 0991** powder (MW: 580.72 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Bath sonicator

Procedure:

- Pre-warm DMSO: Bring the anhydrous DMSO to room temperature before opening to prevent moisture absorption.
- Weigh **AVE 0991**: In a sterile microcentrifuge tube, accurately weigh 5.81 mg of **AVE 0991** powder. Perform this step in a chemical fume hood and wear appropriate personal protective equipment (PPE).
 - Calculation: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 580.72 \text{ g/mol} \times 1000 = 5.81 \text{ mg}$
- Add Solvent: Add 1 mL of sterile DMSO to the tube containing the **AVE 0991** powder.
- Dissolve: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound.
- Sonication (If Necessary): If the solution is not clear, place the tube in a bath sonicator for 5-10 minutes until the powder is fully dissolved.[\[1\]](#)
- Aliquot and Store: Dispense the 10 mM stock solution into smaller, single-use aliquots in sterile cryovials to avoid repeated freeze-thaw cycles.[\[5\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[5\]](#)

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the 10 mM stock solution into a final working concentration for treating cells.

Materials:

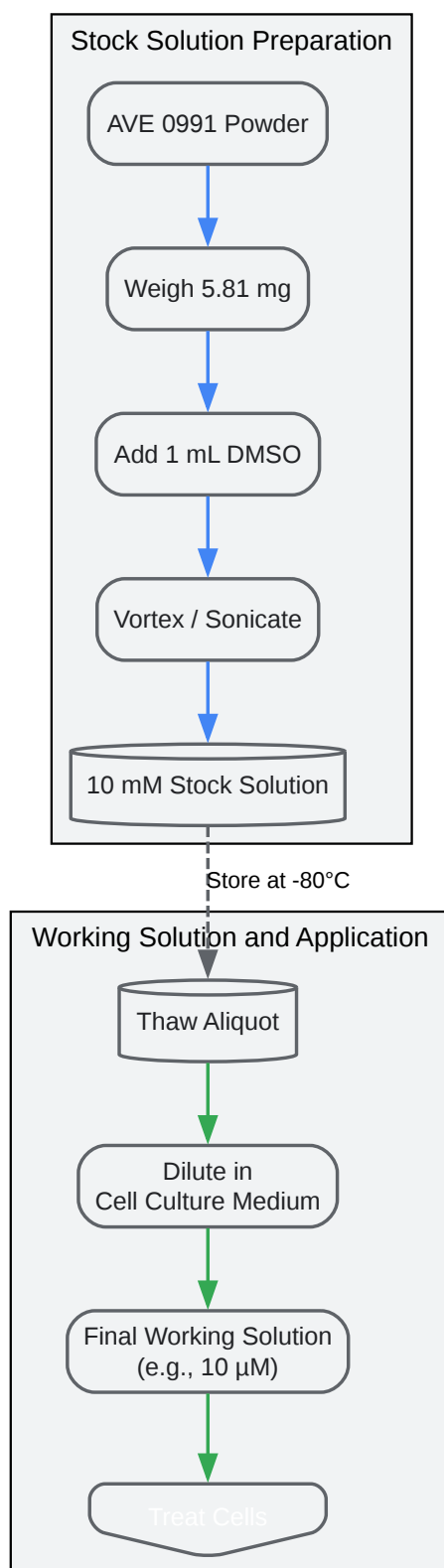
- 10 mM **AVE 0991** stock solution in DMSO
- Sterile cell culture medium (e.g., DMEM)
- Sterile polypropylene tubes

Procedure:

- Thaw Stock Solution: Thaw one aliquot of the 10 mM **AVE 0991** stock solution at room temperature.
- Calculate Dilution: Determine the volume of stock solution needed to achieve the desired final concentration in your cell culture medium.
 - Formula: $(C1)(V1) = (C2)(V2)$
 - C1 = Concentration of stock solution (10 mM)
 - V1 = Volume of stock solution needed
 - C2 = Desired final concentration (e.g., 10 μ M)
 - V2 = Final volume of working solution (e.g., 1 mL)
 - Example for 10 μ M working solution:
 - $(10,000 \mu\text{M})(V1) = (10 \mu\text{M})(1000 \mu\text{L})$
 - $V1 = 1 \mu\text{L}$
- Prepare Working Solution: Add 1 μ L of the 10 mM stock solution to 999 μ L of pre-warmed cell culture medium to achieve a final concentration of 10 μ M. Mix gently by pipetting.

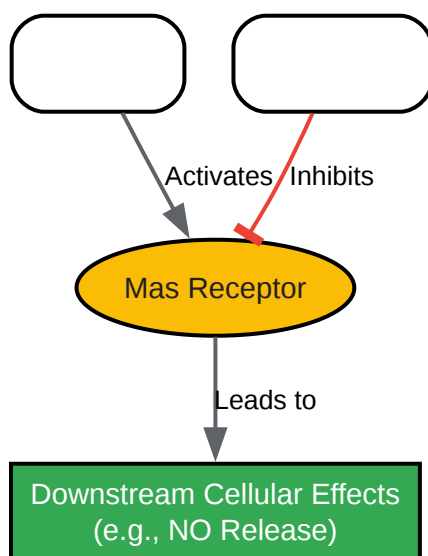
- **Vehicle Control:** It is critical to prepare a vehicle control by adding the same volume of DMSO to the cell culture medium (e.g., 1 μ L of DMSO in 999 μ L of medium). This ensures that any observed effects are due to the compound and not the solvent.
- **Apply to Cells:** Use the freshly prepared working solution to treat your cells immediately. Typical working concentrations reported in the literature range from 0.1 μ M to 10 μ M.^[7]

Visualizations



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Caption: Workflow for **AVE 0991** solution preparation.



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Caption: Simplified signaling pathway of **AVE 0991**.

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